

N-Nitroso Osimertinib: A Comprehensive Technical Profile of a Critical Impurity

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

Cat. No.: *B16088381*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **N-Nitroso Osimertinib**, a nitrosamine impurity of the non-small cell lung cancer therapeutic, Osimertinib. The presence of nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic properties. This document outlines the chemical structure, physicochemical properties, and potential formation pathways of **N-Nitroso Osimertinib**. Furthermore, it details established and proposed analytical methodologies for its detection and characterization, alongside a discussion of the pertinent signaling pathways affected by the parent compound, which are crucial for understanding the toxicological context.

Chemical Identity and Properties

N-Nitroso Osimertinib is a derivative of Osimertinib characterized by the addition of a nitroso group to a nitrogen atom. Its formation is a critical concern during the synthesis and storage of the active pharmaceutical ingredient (API).

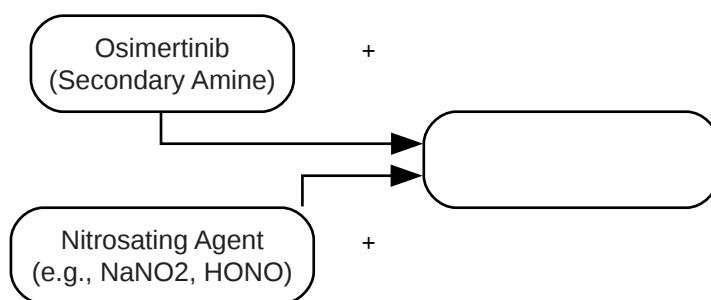
Table 1: Physicochemical Properties of **N-Nitroso Osimertinib** and Osimertinib

Property	N-Nitroso Osimertinib	Osimertinib
IUPAC Name	N-(2-((2-(dimethylamino)ethyl)(methyl)amino)-4-methoxy-5-((4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)amino)phenyl)-N-nitrosoacrylamide	N-(2-((2-(dimethylamino)ethyl)(methyl)amino)-4-methoxy-5-((4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)amino)phenyl)acrylamide
Molecular Formula	C28H32N8O3	C28H33N7O2
Molecular Weight	528.61 g/mol	499.61 g/mol
CAS Number	1610708-34-7	1421373-65-0
Appearance	Likely a solid, color to be determined	White to off-white solid
Solubility	Data not readily available, predicted to have some solubility in organic solvents	Soluble in DMSO, sparingly soluble in ethanol
Melting Point	Data not readily available	138-140 °C
pKa	Data not readily available	7.3 (predicted)

Potential Formation and Synthesis

The formation of **N-Nitroso Osimertinib** is believed to occur through the reaction of the secondary amine functionality in the Osimertinib molecule with nitrosating agents. These agents can be introduced through various sources during the manufacturing process, including raw materials, solvents, and excipients.

Diagram 1: Hypothesized Formation of **N-Nitroso Osimertinib**



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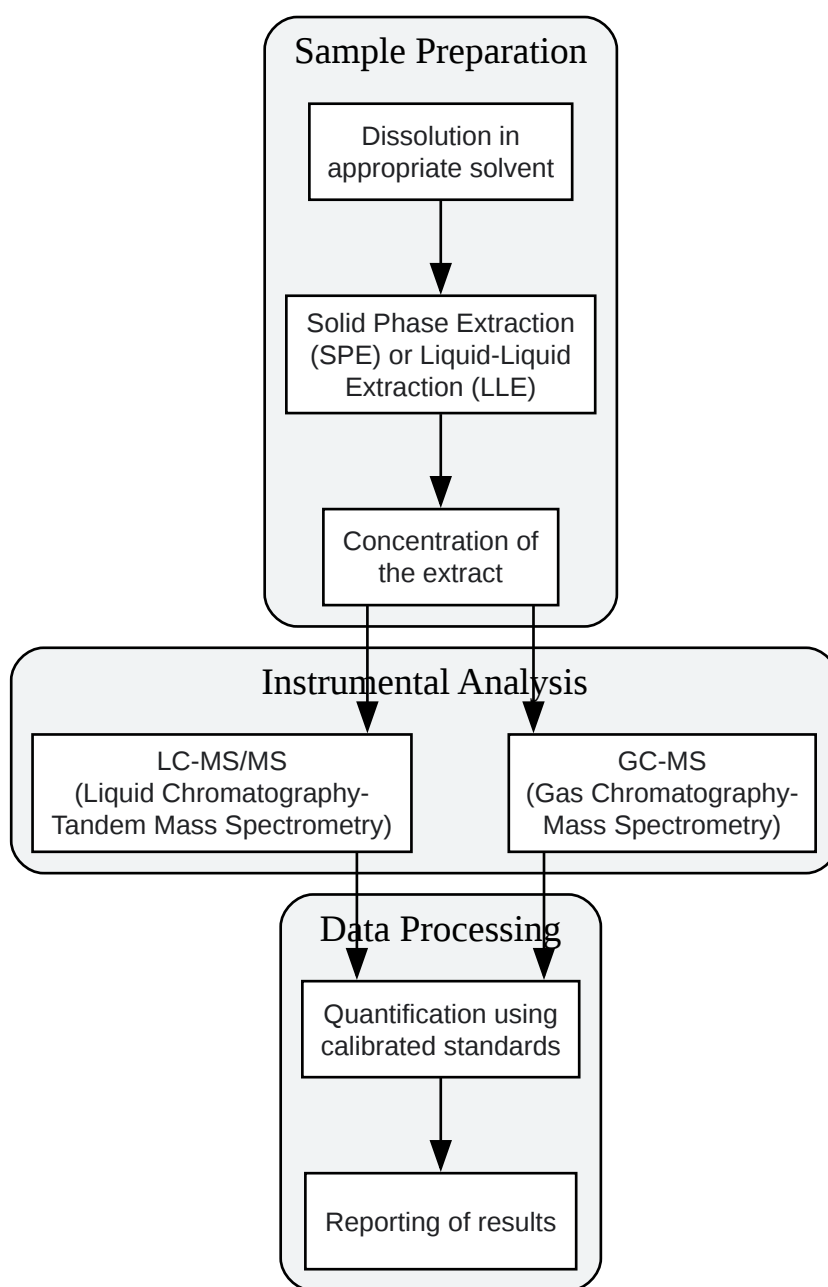
Caption: Reaction scheme for the nitrosation of Osimertinib.

A plausible laboratory synthesis would involve the controlled reaction of Osimertinib with a nitrosating agent like sodium nitrite under acidic conditions, followed by purification using chromatographic techniques.

Analytical Methodologies

The detection and quantification of **N-Nitroso Osimertinib** at trace levels require highly sensitive analytical methods.

Diagram 2: General Workflow for **N-Nitroso Osimertinib** Analysis



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Caption: Analytical workflow for impurity detection.

Experimental Protocols:

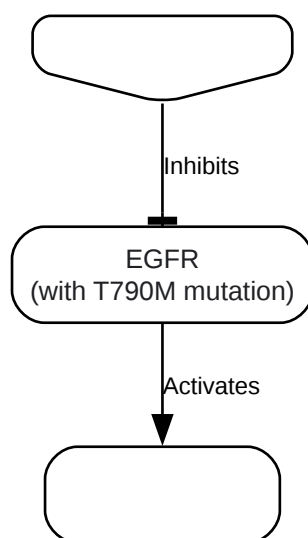
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):
 - Chromatographic Column: A reverse-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 μ m).

- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.4 mL/min.
- Mass Spectrometry: Electrospray ionization (ESI) in positive ion mode with multiple reaction monitoring (MRM) for precursor and product ions specific to **N-Nitroso Osimertinib**.
- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Column: A high-polarity capillary column suitable for nitrosamine analysis.
 - Injection: Splitless injection at a high temperature.
 - Oven Program: A temperature gradient to separate the analyte from the matrix.
 - Mass Spectrometry: Electron ionization (EI) with selected ion monitoring (SIM) for characteristic fragments.

Biological Context: Osimertinib's Signaling Pathway

Osimertinib is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI). It is specifically designed to target the T790M mutation in EGFR, which confers resistance to earlier-generation TKIs. Understanding this pathway is essential for evaluating the potential impact of impurities.

Diagram 3: Simplified EGFR Signaling Pathway Targeted by Osimertinib



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Caption: Osimertinib's mechanism of action on the EGFR pathway.

The presence of **N-Nitroso Osimertinib** is not expected to contribute to the therapeutic effect and instead poses a safety risk that must be rigorously controlled. Its potential to interact with cellular macromolecules, including DNA, is the primary toxicological concern.

Conclusion

The control of **N-Nitroso Osimertinib** is a critical aspect of ensuring the safety and quality of Osimertinib drug products. This guide has provided a foundational overview of its chemical properties, formation, and analytical detection. Continuous development of sensitive analytical methods and a thorough understanding of the manufacturing process are paramount to mitigating the risks associated with this and other nitrosamine impurities. Further research into the specific toxicological profile of **N-Nitroso Osimertinib** is warranted to fully establish its risk to patients.

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